

Part 1: Strategic Waste Classification (Logic & Compliance)

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Compound of Interest

Compound Name: *1-(prop-2-en-1-yl)-3-propylurea*

CAS No.: *158275-29-7*

Cat. No.: *B2368760*

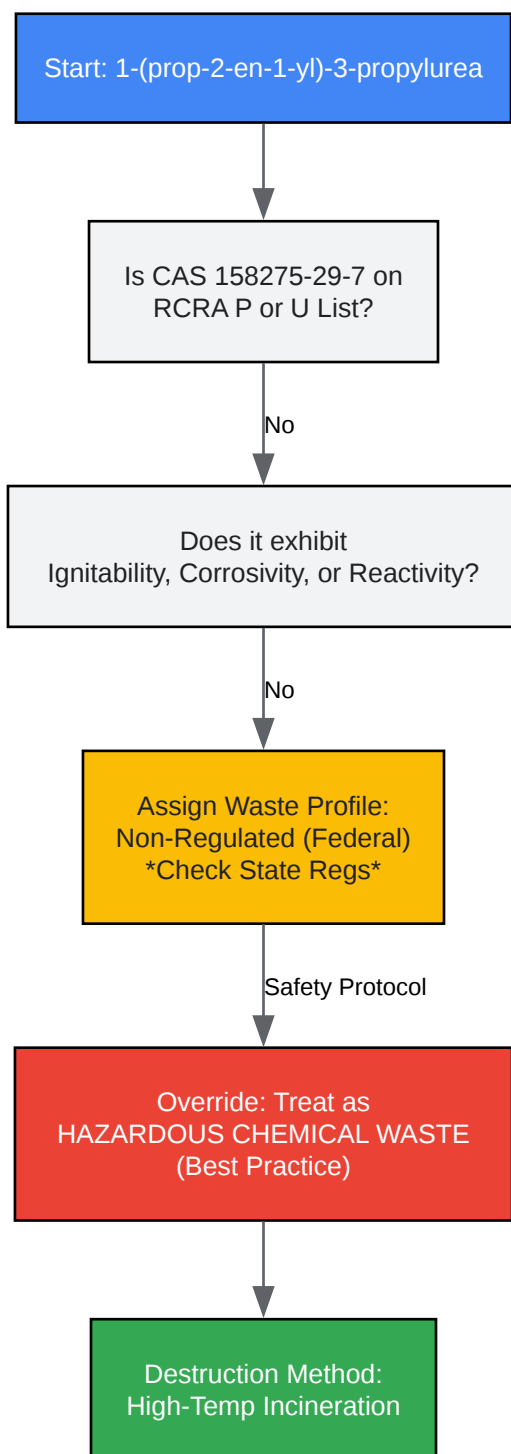
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To ensure "Self-Validating" safety, we do not merely guess the waste code; we derive it from the chemical structure and regulatory lists.

Parameter	Classification	Technical Rationale
RCRA Status	Non-Listed	This specific CAS is not on the EPA P-list or U-list.
Characteristic	Toxic (T)	Treat as toxic due to structural similarity to bioactive allylureas (e.g., Allylurea, CAS 557-11-9).
Ignitability	No	Solid crystalline form (MP > 90°C) typically does not meet the definition of an ignitable solid.
Disposal Route	Incineration	High-temperature combustion is required to mineralize the nitrogenous core and destroy the allyl functionality.

Waste Classification Decision Tree

The following logic flow ensures you correctly categorize this material in your facility's waste stream.



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Figure 1: Logic flow for classifying 1-Allyl-3-propylurea waste, prioritizing safety overrides over minimum regulatory requirements.

Part 2: Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Applicability: Expired stock, contaminated weighing boats, or spilled solids.

- Segregation: Isolate from oxidizers (e.g., nitrates, permanganates, peroxides). The allyl group () is susceptible to radical oxidation.
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Avoid glass if possible to prevent breakage during transport.
- Packaging:
 - Transfer solid material into the HDPE jar.
 - Do not mix with other solid wastes unless they are compatible organic solids (e.g., simple ureas).
- Labeling:
 - Primary Label: "Hazardous Waste - Toxic."
 - Constituents: "1-Allyl-3-propylurea (100%)."
 - Hazard Checkbox: Check "Toxic" and "Irritant."

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures or mother liquors containing the compound.

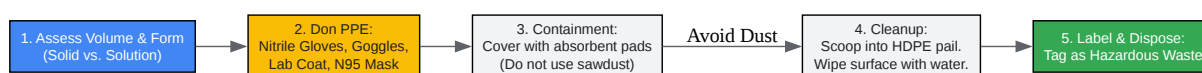
- Solvent Compatibility: Ensure the solvent (e.g., DMSO, Methanol) is compatible with the waste stream.
 - Halogenated Stream: If dissolved in DCM/Chloroform.
 - Non-Halogenated Stream: If dissolved in Methanol/Ethanol/DMSO.

- pH Check: Urea derivatives can hydrolyze to release amines/ammonia under basic conditions. Ensure waste solution is Neutral (pH 6-8) to prevent off-gassing in the drum.
- Accumulation:
 - Pour into the designated solvent waste carboy.
 - Critical: Record the volume and concentration on the waste log immediately.

Part 3: Spill Response & Safety

Field Insight: Allyl compounds can be sensitizers.[5] Do not treat a spill as "just urea." Use full PPE including nitrile gloves and a P95/N95 respirator if dust is generated.

Spill Response Workflow



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Figure 2: Immediate response workflow for laboratory spills of 1-Allyl-3-propylurea.

Part 4: Quantitative Data & Properties

Property	Value	Relevance to Disposal
Physical State	White Crystalline Solid	Dust control required during transfer.[6]
Solubility	Soluble in organic solvents; mod. water soluble	Potential for aquatic toxicity; do not pour down sink.
Melting Point	-90-100°C (Derivative dependent)	Stable solid; not a flammability risk under normal conditions.
Reactivity	Stable, but reactive with strong oxidizers	Keep away from Nitric Acid/Peroxides in waste storage.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 12303, Propylurea (Related Structure). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 CFR Part 261. Retrieved from [[Link](#)]

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